

Evaluating the heat transfer efficiency of propylene glycol compared to other coolants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propylene Glycol

Cat. No.: B7767615

[Get Quote](#)

Propylene Glycol as a Heat Transfer Fluid: A Comparative Guide

For researchers, scientists, and professionals in drug development, the selection of an appropriate coolant is a critical decision that can impact the efficiency and safety of thermal management systems. **Propylene glycol** is a widely utilized coolant, particularly in applications where low toxicity is a priority. This guide provides an objective comparison of the heat transfer efficiency of **propylene glycol** with other common coolants, supported by experimental data and detailed methodologies.

Performance Comparison of Coolants

The heat transfer capability of a coolant is primarily determined by its thermophysical properties, including thermal conductivity, specific heat capacity, viscosity, and density. Ethylene glycol is often considered the industry standard for heat transfer fluids due to its excellent thermal properties.^{[1][2]} However, its moderate acute oral toxicity makes it unsuitable for applications where there is a risk of ingestion or incidental contact with food or potable water.^{[1][3]} In such scenarios, **propylene glycol**, with its low toxicity, serves as a viable alternative.^{[1][2][4]}

Water is an efficient and inexpensive heat transfer fluid, but its high freezing point of 0°C (32°F) and corrosive nature when not properly inhibited limit its use in many applications.^{[1][5]} The addition of glycols like **propylene glycol** or ethylene glycol to water lowers the freezing point of

the mixture, providing necessary protection for systems operating in low-temperature environments.[1]

Generally, ethylene glycol exhibits superior heat transfer performance compared to **propylene glycol**, primarily due to its lower viscosity.[3][6][7] Lower viscosity leads to better fluid transport properties, especially at lower temperatures.[1][4] Studies have shown that ethylene glycol solutions can provide more efficient heat removal.[7] For instance, at 20°C, the thermal conductivity of ethylene glycol is approximately 20-25% higher than that of **propylene glycol**. [7] However, **propylene glycol** has a slightly higher specific heat capacity, meaning it can absorb slightly more heat per unit mass.[3][7]

Experimental studies on automobile radiators have demonstrated that water is the most effective coolant for heat transfer, followed by ethylene glycol/water mixtures and then **propylene glycol**/water mixtures.[8][9] Specifically, one study found that compared to water, 50/50 ethylene glycol/water and 50/50 **propylene glycol**/water mixtures resulted in average heat rejection rate decreases of 7.89% and 11.46%, respectively.[8] Despite this, the lower toxicity of **propylene glycol** often makes the slight decrease in thermal performance an acceptable trade-off.[8]

Quantitative Data on Coolant Properties

The following tables summarize the key thermophysical properties of **propylene glycol**, ethylene glycol, and water, providing a basis for quantitative comparison.

Table 1: Comparison of Physical Properties at 20°C

Property	Propylene Glycol	Ethylene Glycol	Water
Thermal Conductivity (W/m·K)	0.200[7]	0.252[7]	~0.60
Specific Heat Capacity (kJ/kg·K)	2.48[7]	2.35[7]	~4.18
Viscosity (mPa·s)	~58.1	~21.0	~1.00
Density (g/cm³)	~1.036	~1.11	~0.998

Table 2: Thermal Conductivity of Aqueous **Propylene Glycol** Solutions (BTU·ft)/(hr·ft²·°F)[10]

Temperature (°F)	30% PG	40% PG	50% PG
0	-	0.211	0.194
20	0.239	0.218	0.199
40	0.247	0.225	0.204
60	0.254	0.230	0.208
80	0.261	0.235	0.211
100	0.266	0.239	0.214
120	0.270	0.243	0.217
140	0.274	0.245	0.218
160	0.277	0.247	0.220
180	0.279	0.249	0.221

Table 3: Freezing Points of Aqueous Glycol Solutions

Glycol Concentration (% by Volume)	Propylene Glycol Freezing Point (°F)	Ethylene Glycol Freezing Point (°F)
50%	-31[4]	-36[4]
60%	Becomes glass-like[6]	~ -60

Experimental Protocols

To evaluate the heat transfer efficiency of different coolants, a standardized experimental setup is crucial. The following protocol outlines a general methodology for such a comparison, based on common practices in radiator and heat exchanger testing.[11][12]

Objective:

To determine and compare the heat transfer performance of **propylene glycol**-based coolants against other coolants (e.g., ethylene glycol, water) under controlled conditions.

Apparatus:

- Heat Exchanger: A well-characterized heat exchanger, such as an automobile radiator or a shell-and-tube heat exchanger.[\[11\]](#)[\[12\]](#)
- Coolant Circulation System: A closed-loop system consisting of a reservoir, a variable-speed pump to control the coolant flow rate, and connecting tubing.[\[11\]](#)[\[12\]](#)
- Heating Element: An immersion heater or a controlled heat source to supply a constant heat load to the coolant in the reservoir.[\[11\]](#)
- Cooling System: A variable-speed fan or a secondary cooling loop to dissipate heat from the heat exchanger.[\[11\]](#)[\[12\]](#)
- Instrumentation:
 - Temperature Sensors: High-precision thermocouples or Resistance Temperature Detectors (RTDs) placed at the inlet and outlet of the heat exchanger for both the coolant and the cooling medium (e.g., air).[\[11\]](#)[\[13\]](#)[\[14\]](#)
 - Flow Meters: To measure the volumetric or mass flow rate of the coolant.[\[12\]](#)
 - Pressure Transducers: To measure the pressure drop of the coolant across the heat exchanger.
 - Data Acquisition System: To log and record all sensor data in real-time.[\[13\]](#)[\[14\]](#)

Procedure:

- System Preparation: Fill the circulation system with the first coolant to be tested (e.g., a 50% **propylene glycol**-water mixture). Ensure the system is free of air pockets.
- Set Operating Conditions:

- Turn on the heating element and allow the coolant to reach a predetermined inlet temperature (e.g., 85°C).[11]
- Set the coolant pump to a specific flow rate.
- Set the cooling fan to a constant speed to provide a consistent airflow across the heat exchanger.
- Achieve Steady State: Allow the system to operate until all temperature and pressure readings stabilize, indicating that a steady state has been reached.[12]
- Data Logging: Record the inlet and outlet temperatures of the coolant and the cooling medium, the coolant flow rate, and the pressure drop across the heat exchanger for a set period.
- Vary Parameters: Repeat steps 2-4 for a range of coolant flow rates and/or heat loads to evaluate performance under different operating conditions.
- Coolant Change: Drain the system completely and flush it with a cleaning agent and then deionized water before introducing the next coolant to be tested.
- Repeat Testing: Repeat steps 1-6 for each coolant being compared (e.g., 50% ethylene glycol-water mixture, pure water).

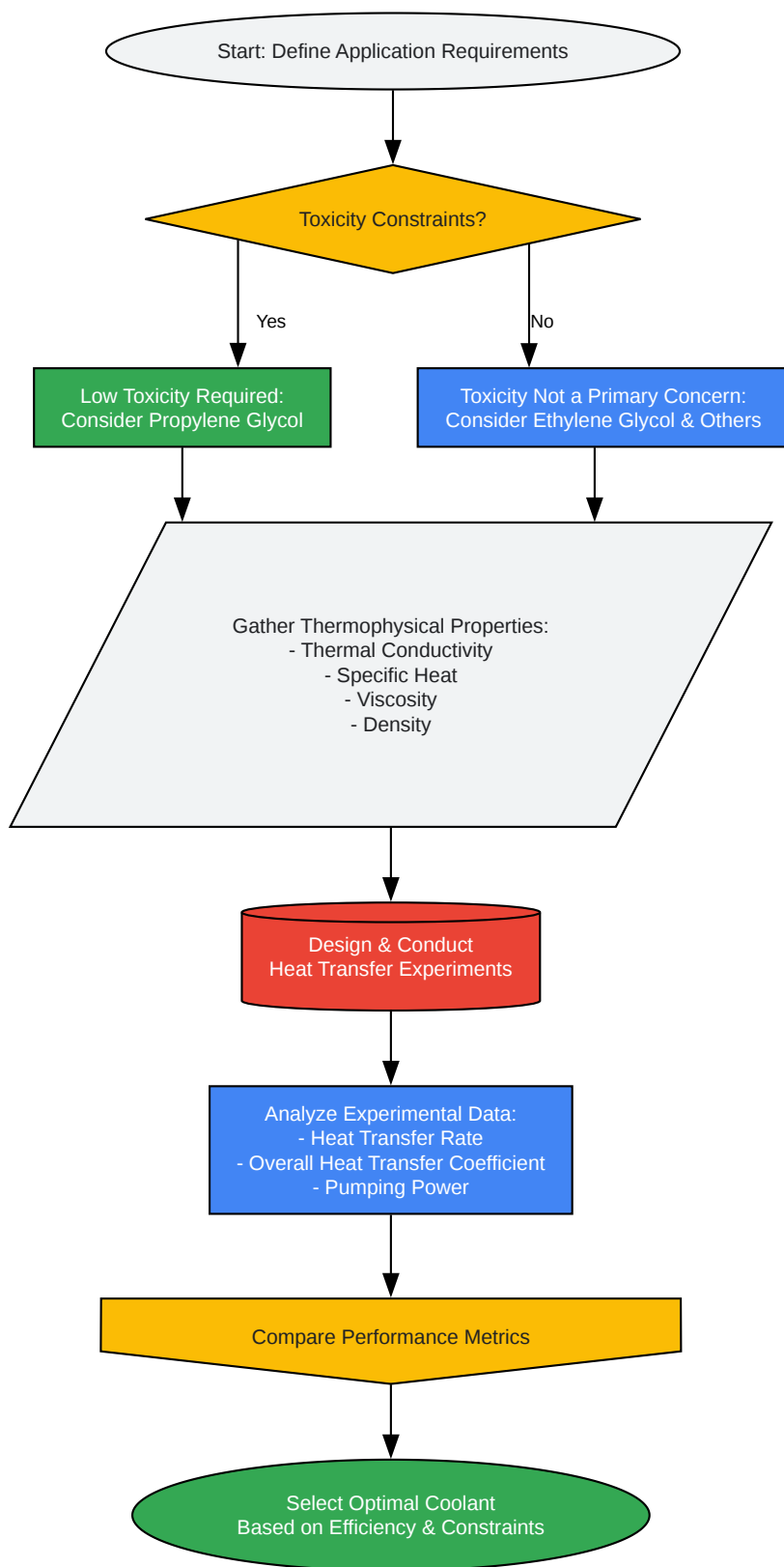
Data Analysis:

- Heat Transfer Rate (Q): Calculate the heat transferred from the coolant using the following equation:
 - $Q = \dot{m} * C_p * (T_{in} - T_{out})$
 - Where:
 - \dot{m} is the mass flow rate of the coolant.
 - C_p is the specific heat capacity of the coolant at the average temperature.
 - T_{in} and T_{out} are the inlet and outlet temperatures of the coolant, respectively.

- Overall Heat Transfer Coefficient (U): This can be determined if the log mean temperature difference (LMTD) and the heat transfer area (A) are known.
- Pumping Power: Calculate the power required to pump the coolant through the heat exchanger using the pressure drop data and flow rate.
- Performance Comparison: Plot the heat transfer rate and pumping power as a function of flow rate for each coolant to provide a direct comparison of their thermal and hydraulic performance.

Visualizing the Evaluation Process

The logical workflow for evaluating and selecting a coolant based on its heat transfer efficiency and other critical factors can be visualized as follows.



[Click to download full resolution via product page](#)

Caption: Logical workflow for coolant selection based on performance evaluation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. goglycolpros.com [goglycolpros.com]
- 2. Propylene vs Ethylene Glycol: HVAC's Best Choice? - CORECHEM [corecheminc.com]
- 3. oil-store.co.uk [oil-store.co.uk]
- 4. dynalene.com [dynalene.com]
- 5. oil-store.co.uk [oil-store.co.uk]
- 6. magnumsolvent.com [magnumsolvent.com]
- 7. Ethylene Glycol vs Propylene Glycol: Which Is More Sustainable for Industrial Cooling? - Elchemy [elchemy.com]
- 8. researchgate.net [researchgate.net]
- 9. sae.org [sae.org]
- 10. engineersedge.com [engineersedge.com]
- 11. ijettjournal.org [ijettjournal.org]
- 12. irdindia.in [irdindia.in]
- 13. researchgate.net [researchgate.net]
- 14. SAE International | Advancing mobility knowledge and solutions [sae.org]
- To cite this document: BenchChem. [Evaluating the heat transfer efficiency of propylene glycol compared to other coolants]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7767615#evaluating-the-heat-transfer-efficiency-of-propylene-glycol-compared-to-other-coolants\]](https://www.benchchem.com/product/b7767615#evaluating-the-heat-transfer-efficiency-of-propylene-glycol-compared-to-other-coolants)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com